

Preparation and Laboratory Applications of Streptolysin O: Application Notes and Protocols

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Compound of Interest

Compound Name: Streptolysin O

Cat. No.: B1611045

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Abstract

Streptolysin O (SLO) is a potent, oxygen-labile pore-forming toxin produced by most strains of Group A, C, and G Streptococcus. Its ability to form pores in cholesterol-containing membranes makes it a valuable tool in laboratory research. This document provides detailed application notes and protocols for the preparation and use of **Streptolysin O** in common laboratory applications, including hemolysis assays and cell permeabilization for the delivery of macromolecules into living cells. Additionally, it outlines the key signaling pathways affected by SLO.

Product Information and Handling

Streptolysin O is typically supplied as a lyophilized powder. The protein's activity is dependent on its reduced state.

Storage and Stability:

Form	Storage Temperature	Stability
Lyophilized Powder	2-8°C	Up to 3 years
Reconstituted Solution	-20°C in aliquots	A solution stored at 2-8°C will lose ~50% activity within 10 days. [1]

Reconstitution: Reconstitute the lyophilized powder with cold, sterile, distilled water to a desired stock concentration (e.g., 1 mg/mL).[\[1\]](#) Gently rotate the vial to dissolve the powder; do not vortex. For applications requiring active SLO, a reduction step is necessary.

Activation of **Streptolysin O**: SLO is reversibly inactivated by oxidation and must be activated by a reducing agent prior to use.[\[1\]](#)[\[2\]](#)

Reducing Agent	Recommended Concentration	Incubation
Dithiothreitol (DTT)	10 mM [1]	Not specified, but typically brief
Tris(2-carboxyethyl)phosphine (TCEP)	10 mM	20 minutes at 37°C
Cysteine	20 mM [1]	Not specified

Safety Precautions: **Streptolysin O** is a toxic substance. Handle with appropriate personal protective equipment (PPE), including gloves and safety glasses.[\[3\]](#) Consult the Safety Data Sheet (SDS) for detailed handling and disposal information.[\[3\]](#)

Experimental Protocols

Hemolysis Assay

This assay measures the hemolytic activity of **Streptolysin O** on red blood cells (RBCs). The unit definition of SLO is often based on this assay: one unit is defined as the amount of SLO that causes 50% lysis of a 2% human red blood cell suspension in phosphate-buffered saline (PBS), pH 7.4, at 37°C for 30 minutes.[\[1\]](#)

Materials:

- Activated **Streptolysin O** solution
- Phosphate-Buffered Saline (PBS), pH 7.4
- Fresh, washed red blood cells (e.g., rabbit or human)
- 96-well U-bottom plates
- Spectrophotometer (540 nm)

Protocol:

- Prepare Red Blood Cell Suspension: Wash fresh red blood cells three to four times with PBS by centrifugation and resuspension.[3] Prepare a 2% (v/v) suspension of the washed RBCs in PBS.
- Serial Dilutions of SLO: Prepare serial two-fold dilutions of activated SLO in PBS in a 96-well plate.
- Incubation: Add the 2% RBC suspension to each well containing the SLO dilutions.
- Controls:
 - Positive Control (100% Lysis): RBCs incubated with water.
 - Negative Control (0% Lysis): RBCs incubated with PBS alone.
- Incubation: Incubate the plate at 37°C for 30 minutes.
- Centrifugation: Centrifuge the plate to pellet the intact red blood cells.
- Quantification: Carefully transfer the supernatant to a new flat-bottom 96-well plate and measure the absorbance of the released hemoglobin at 540 nm.
- Calculation: The percentage of hemolysis can be calculated as follows: % Hemolysis =
$$\frac{[(\text{Absorbance of sample} - \text{Absorbance of negative control}) / (\text{Absorbance of positive control} - \text{Absorbance of negative control})] \times 100}{1}$$

Absorbance of negative control]] x 100

A dose-response curve can be generated by plotting the percentage of hemolysis against the SLO concentration.

Cell Permeabilization for Macromolecule Delivery

SLO can be used to create transient pores in the plasma membrane of eukaryotic cells, allowing for the delivery of molecules such as fluorescent probes, antibodies, or small proteins into the cytoplasm.[\[4\]](#)

Materials:

- Activated **Streptolysin O** solution
- Adherent or suspension cells
- Dulbecco's Phosphate-Buffered Saline (DPBS) without calcium and magnesium
- The macromolecule to be delivered (e.g., fluorescently labeled dextran)
- Complete cell culture medium

Protocol:

- Cell Preparation: Culture cells to the desired confluency. For adherent cells, grow them on coverslips or in appropriate culture plates.
- Optimization of SLO Concentration: The optimal concentration of SLO for permeabilization with minimal cytotoxicity varies between cell types and should be determined empirically. A typical starting range is 25-200 U/mL.
- Permeabilization:
 - Wash the cells twice with DPBS.
 - Incubate the cells with the optimized concentration of activated SLO in DPBS at 37°C for 7-10 minutes.

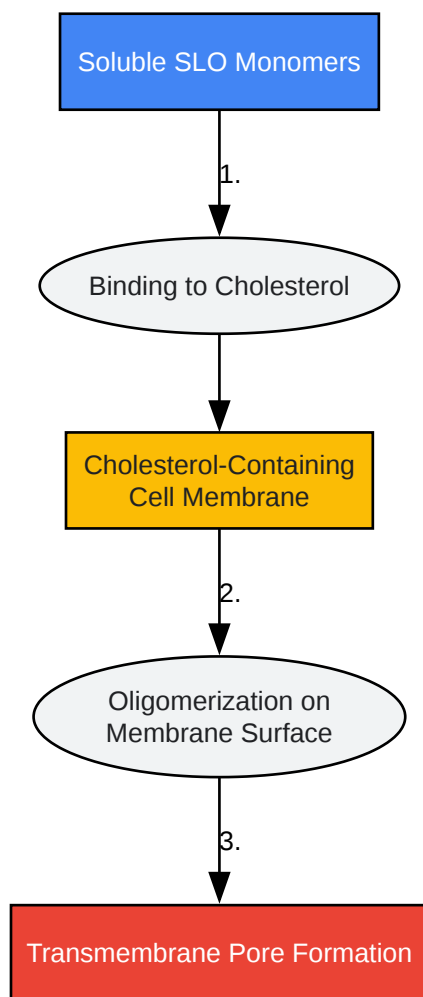
- Macromolecule Loading:
 - Remove the SLO solution and wash the cells gently with cold DPBS.
 - Incubate the permeabilized cells with the macromolecule of interest in an appropriate buffer on ice for 5-10 minutes.
- Membrane Resealing:
 - Remove the macromolecule solution and wash the cells.
 - Add complete cell culture medium to the cells and incubate at 37°C for 15-30 minutes to allow the cell membrane to reseal.
- Analysis: The cells can now be analyzed, for example, by fluorescence microscopy if a fluorescent probe was delivered.

Signaling Pathways and Cellular Effects

Streptolysin O's interaction with the cell membrane can trigger various downstream signaling events.

Mechanism of Pore Formation

The primary mechanism of SLO action is the formation of pores in cholesterol-containing membranes.

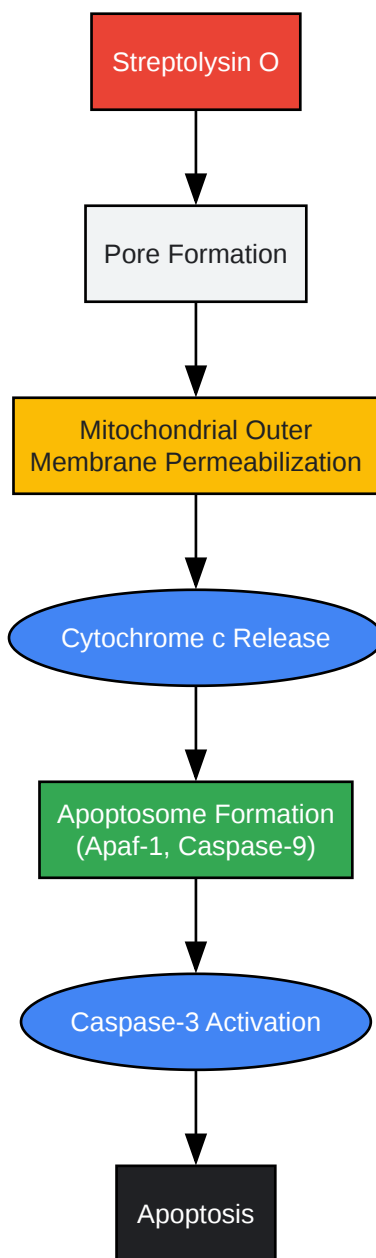


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Mechanism of **Streptolysin O** Pore Formation.

Induction of Apoptosis

At higher concentrations or with prolonged exposure, SLO can induce apoptosis, primarily through the intrinsic pathway.[5]



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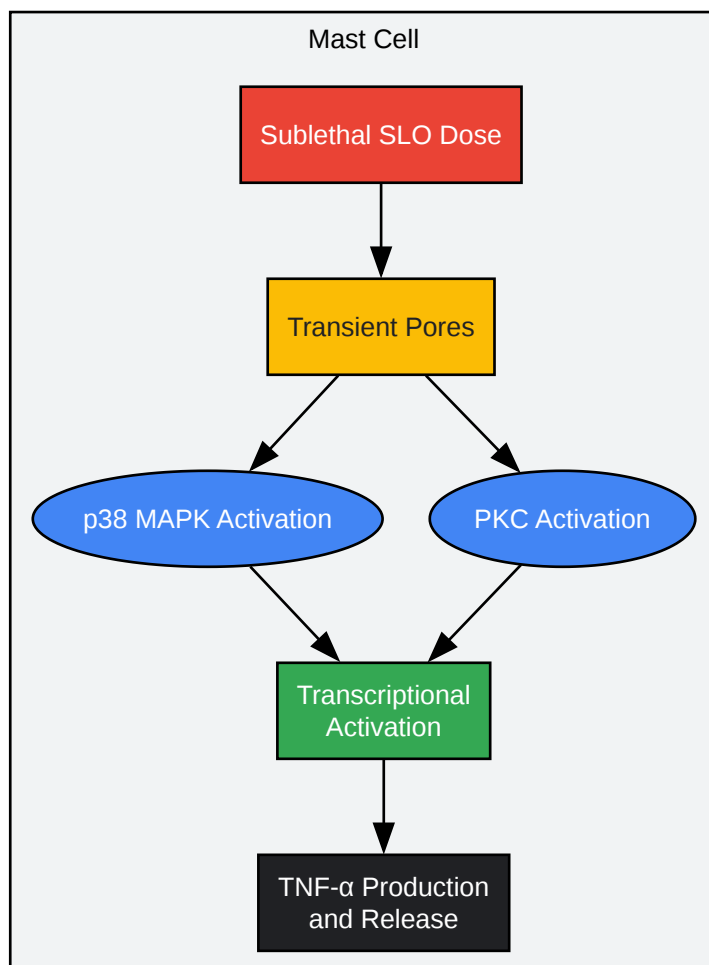
SLO-Induced Intrinsic Apoptosis Pathway.

SLO has also been shown to facilitate apoptosis by translocating NAD⁺ glycohydrolase (SPN) into the target cell.[2]

Activation of Inflammatory Signaling

At sublethal concentrations, SLO can activate signaling cascades in immune cells, such as mast cells, leading to the production of inflammatory cytokines like TNF-alpha. This activation

can be dependent on p38 MAP kinase and protein kinase C (PKC).



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References

- 1. Delivery of proteins into living cells by reversible membrane permeabilization with streptolysin-O - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Streptolysin - Wikipedia [en.wikipedia.org]

- 3. Development and characterization of a hemolysis inhibition assay to determine functionality of anti-Streptolysin O antibodies in human sera - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Delivery of Fluorescent Probes using Streptolysin O for Fluorescence Microscopy of Living Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Streptolysin O Promotes Group A Streptococcus Immune Evasion by Accelerated Macrophage Apoptosis - PMC [pmc.ncbi.nlm.nih.gov]
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